

HKOCI-4m Probe Technical Support Center

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Compound of Interest

Compound Name: *HKOCI-4m*

Cat. No.: *B8136123*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and application of the **HKOCI-4m** probe. The following sections include frequently asked questions (FAQs), detailed troubleshooting guides, experimental protocols, and stability data to ensure optimal performance in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **HKOCI-4m** and what is its primary application?

A1: **HKOCI-4m** is a highly selective, mitochondria-targeting fluorescent probe. Its primary application is the detection and monitoring of mitochondrial hypochlorous acid (HOCl), a reactive oxygen species (ROS), in living cells.^{[1][2]}

Q2: What are the recommended storage conditions for the **HKOCI-4m** stock solution?

A2: For long-term storage, the **HKOCI-4m** stock solution should be stored at -80°C and is stable for up to 6 months. For short-term storage, it can be kept at -20°C for up to 1 month. The probe should be sealed and protected from moisture and light.^[1]

Q3: How should I prepare the working solution of **HKOCI-4m**?

A3: It is highly recommended to prepare the working solution fresh on the day of the experiment.^[3] Dilute the stock solution to the desired final concentration using an appropriate buffer or cell culture medium. For in vivo experiments, ensure the final solvent concentration is compatible with the biological system.

Q4: What is the mechanism of action for **HKOCI-4m**?

A4: **HKOCI-4m** is a rhodol-based probe. In the presence of hypochlorous acid, the probe undergoes a chemical reaction that results in a significant increase in its fluorescence intensity, allowing for the detection of HOCl.^[4]

Q5: Is **HKOCI-4m** specific for hypochlorous acid?

A5: **HKOCI-4m** and its parent compounds have demonstrated high selectivity for HOCl over other reactive oxygen and nitrogen species (ROS/RNS).

Probe Stability and Storage

Proper storage and handling are crucial for maintaining the integrity and performance of the **HKOCI-4m** probe.

Storage Conditions

Parameter	Condition	Duration	Notes
Stock Solution	-80°C	6 months	Sealed, protected from light and moisture.
-20°C	1 month	Sealed, protected from light and moisture.	
Working Solution	Room Temperature / 37°C	< 1 day	Should be prepared fresh for each experiment.

pH Stability

Rhodol-based probes, such as **HKOCI-4m**, are known to have better pH stability compared to fluorescein-based probes. The fluorescence of the parent compound, HKOCI-4, is pH-dependent, with optimal performance around pH 8. While specific quantitative data for **HKOCI-4m** is limited, a related probe, HKOCI-3, exhibits excellent stability across a broad pH range of 3.0 to 10.8.

Photostability

Rhodol-based dyes are generally considered to be more photostable than fluorescein derivatives. To minimize photobleaching during imaging, it is recommended to use the lowest possible excitation light intensity and exposure time that still provides a sufficient signal-to-noise ratio.

Experimental Protocols

Preparation of HKOCl-4m Stock Solution

- Allow the lyophilized **HKOCl-4m** powder to equilibrate to room temperature before opening.
- Dissolve the powder in high-quality, anhydrous dimethyl sulfoxide (DMSO) to a stock concentration of 1-10 mM.
- Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage, protected from light and moisture.

Live Cell Imaging with HKOCl-4m

- Cell Seeding: Seed cells in a suitable imaging dish or plate and allow them to adhere and grow to the desired confluency.
- Probe Loading:
 - Prepare a fresh working solution of **HKOCl-4m** in a serum-free medium or an appropriate buffer (e.g., Hanks' Balanced Salt Solution, HBSS) to a final concentration of 1-10 μ M. The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.
 - Remove the culture medium from the cells and wash once with the serum-free medium or buffer.

- Add the **HKOCI-4m** working solution to the cells and incubate for 15-60 minutes at 37°C, protected from light.
- Washing: After incubation, gently wash the cells two to three times with the imaging medium or buffer to remove any excess probe.
- Imaging:
 - Image the cells using a fluorescence microscope equipped with appropriate filters for the excitation and emission wavelengths of **HKOCI-4m** (Excitation: ~490 nm, Emission: ~527 nm).
 - To induce HOCl production, treat the cells with a stimulus of interest (e.g., phorbol 12-myristate 13-acetate - PMA) and acquire images at desired time points.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments with the **HKOCI-4m** probe.

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Signaling Pathway and Probe Activation

The **HKOCI-4m** probe is designed to detect hypochlorous acid (HOCl), which is generated in mitochondria through a pathway involving myeloperoxidase (MPO). MPO catalyzes the reaction of hydrogen peroxide (H₂O₂) with chloride ions (Cl⁻) to produce HOCl.

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